

Personal protective equipment for handling D-Glucose-d2-1

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Compound of Interest

Compound Name: D-Glucose-d2-1

Cat. No.: B15141769

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Essential Safety and Handling Guide for D-Glucose-d2-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **D-Glucose-d2-1**. Adherence to these procedures will ensure safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

D-Glucose-d2-1 is a stable, non-radioactive isotope-labeled form of glucose. Based on the safety data sheets for D-glucose and its deuterated analogs, it is not classified as a hazardous substance.^{[1][2][3]} However, it is imperative to follow standard laboratory safety protocols to minimize any potential risks.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles. [4] [5]	Protects eyes from potential splashes or airborne particles.
Hand Protection	Disposable nitrile gloves. [5] [6]	Prevents direct skin contact with the chemical.
Body Protection	A full-length laboratory coat. [4] [7]	Protects skin and personal clothing from spills.
Footwear	Closed-toe shoes. [4] [7]	Prevents injuries from spills or dropped equipment.

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **D-Glucose-d2-1** and ensure a safe laboratory environment.

Operational Plan:

- Engineering Controls: Use in a well-ventilated area. A fume hood is not typically required for handling non-volatile, non-hazardous solids but can be used as an added precaution to control dust.[\[1\]](#)
- Handling Practices: Avoid generating dust when handling the solid powder.[\[8\]](#)[\[9\]](#) Use appropriate tools (e.g., spatula, weighing paper) for transferring the compound.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

Storage Plan:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[8\]](#)
- Incompatibilities: Avoid strong oxidizing agents.[\[8\]](#)[\[10\]](#)

Experimental Workflow

The following diagram outlines the standard workflow for handling **D-Glucose-d2-1** from receipt to disposal.

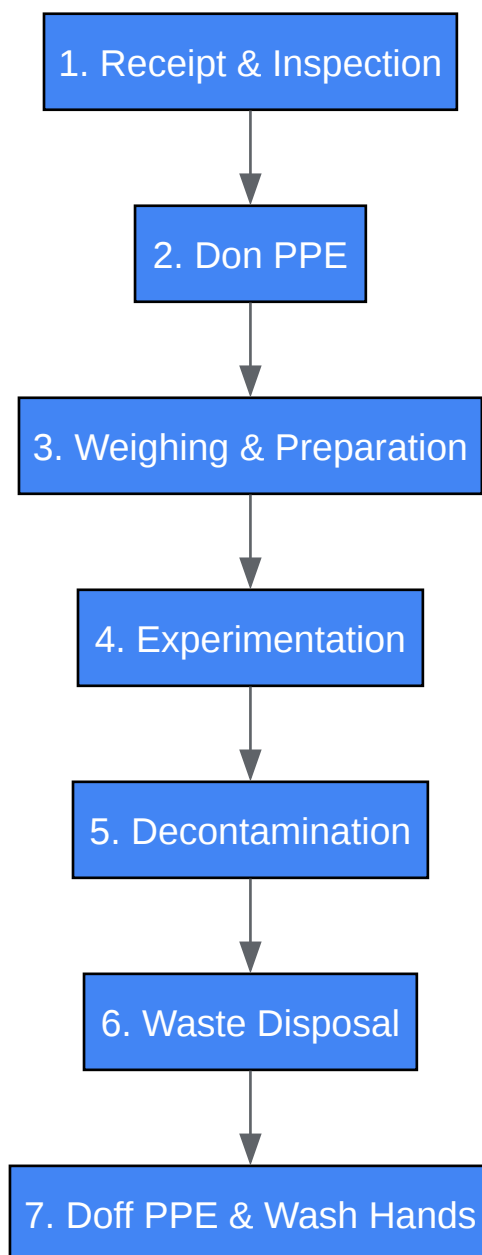


Figure 1. Experimental Workflow for D-Glucose-d2-1

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Figure 1. Experimental Workflow for **D-Glucose-d2-1**

Disposal Plan

While **D-Glucose-d2-1** is not classified as hazardous, all chemical waste should be disposed of responsibly to prevent environmental contamination.

Disposal Guidelines:

Waste Type	Disposal Procedure
Unused D-Glucose-d2-1	Dispose of as a non-hazardous solid waste in accordance with local, state, and federal regulations. ^{[9][11]}
Contaminated Labware (e.g., gloves, weigh boats)	Place in a designated solid waste container for laboratory materials.
Solutions containing D-Glucose-d2-1	Consult your institution's waste disposal guidelines. Dilute aqueous solutions may be permissible for drain disposal, but it is critical to verify with your environmental health and safety department. ^[1]

By following these guidelines, researchers can safely handle **D-Glucose-d2-1**, ensuring both personal safety and the integrity of their experimental work.

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References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. mmbio.byu.edu [mmbio.byu.edu]
- 4. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]

- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- 8. fishersci.com [fishersci.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 11. isotope.com [isotope.com]
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